

An In-depth Technical Guide to Triphenoxyaluminum

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Compound of Interest

Compound Name: Triphenoxyaluminum

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **triphenoxyaluminum**, also known as aluminum triphenoxide. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis and application, and a visualization of its role in a key catalytic pathway. This document is intended to be a valuable resource for professionals in research and drug development who are interested in the applications of this versatile aluminum alkoxide.

Quantitative Data Summary

The following table summarizes the key quantitative and identifying information for **triphenoxyaluminum**.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₁₅ AlO ₃	[1][2][3][4]
Molecular Weight	306.29 g/mol	[1][4][5]
Alternate Molecular Weight	246.32 g/mol	[6][7]
CAS Number	15086-27-8	[1][2][5][6]
Appearance	Gray or white solid/powder	[6][8]
Melting Point	156 °C (decomposes)	[6][9]
Boiling Point	>250 °C	[8]
Density	1.025 - 1.23 g/cm ³	[1][6]
Solubility in H ₂ O	Insoluble, reacts with water	[6][8]

Experimental Protocols

This section details methodologies for the synthesis of **triphenoxyaluminum** and its application as a catalyst in organic synthesis.

Synthesis of Triphenoxyaluminum

Objective: To synthesize **triphenoxyaluminum** from phenol and elemental aluminum.

Materials:

- Phenol
- Aluminum metal (powder or foil)
- Reaction vessel with heating and sealing capabilities
- Inert atmosphere (e.g., Nitrogen) is recommended[10]

Procedure:

- In a clean, dry reaction vessel, place 8100 parts by weight of phenol and 27 parts by weight of aluminum metal.[\[11\]](#)
- Seal the vessel to prevent the ingress of moisture and oxygen.
- Heat the reaction mixture to 150 °C.[\[11\]](#)
- Maintain this temperature and stir the mixture until the aluminum metal has completely reacted to form aluminum triphenoxide.
- The resulting product is a catalyst concentrate that can be used directly or purified further.

Note: The native oxide layer on aluminum can inhibit the reaction. The use of a catalyst like mercuric chloride can increase reactivity by forming an amalgam, though this introduces safety and disposal concerns.[\[10\]](#) An inert atmosphere is recommended to prevent oxidation and side reactions.[\[10\]](#)

Application in Phenol Alkylation

Objective: To utilize **triphenoxyaluminum** as a catalyst for the alkylation of phenol with an alkene, such as isobutylene.

Materials:

- Phenol
- **Triphenoxyaluminum** (synthesized as above or from a commercial source)
- Isobutylene
- High-pressure reactor

Procedure:

- A phenol alkylation mixture is prepared. For example, from 177.5 parts of phenol and 1.06 parts of triethyl aluminum (which reacts in situ with phenol to form aluminum phenoxide).[\[12\]](#)

- The alkylation is carried out by adding the alkene (e.g., 232.81 parts of isobutylene) to the phenol and catalyst mixture.[\[12\]](#)
- The reaction is conducted at elevated temperature and pressure (e.g., 115 °C and 190-220 psig).[\[12\]](#)
- After the addition of the alkene, the mixture is stirred at a controlled temperature (e.g., 70 °C) for a period to ensure the reaction goes to completion.[\[12\]](#)
- The product, in this case, would be a mixture of tert-butylated phenols, such as 2,6-di-tert-butylphenol.[\[12\]](#)[\[13\]](#)

Catalyst Removal:

- After the reaction, the reactor is vented to atmospheric pressure.[\[12\]](#)
- Water is added to the reaction mixture (e.g., 15-30 moles of water per mole of aluminum phenoxide).[\[13\]](#)
- The mixture is stirred at a moderate temperature (e.g., 70 °C) for about 45 minutes, during which solids will form.[\[12\]](#)[\[13\]](#)
- The mixture is then heated to a higher temperature (e.g., 120-160 °C) to allow for the formation of filterable particulates as water distills out.[\[13\]](#)
- The mixture is cooled and the solid aluminum-containing byproducts are removed by filtration.[\[12\]](#)[\[13\]](#)

Mandatory Visualization

The following diagram illustrates the catalytic cycle of the Meerwein-Ponndorf-Verley (MPV) reduction, a key reaction where aluminum alkoxides like **triphenoxyaluminum** serve as catalysts for the reduction of ketones and aldehydes.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Caption: Catalytic cycle of the Meerwein-Ponndorf-Verley (MPV) reduction.

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